

# An In-depth Technical Guide to 1-Methyl-2-benzimidazolinone Derivatives and Analogs

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## Compound of Interest

Compound Name: 1-Methyl-2-benzimidazolinone

Cat. No.: B159181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-methyl-2-benzimidazolinone** derivatives and their analogs, focusing on their synthesis, diverse biological activities, and mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

## Core Structure and Chemical Properties

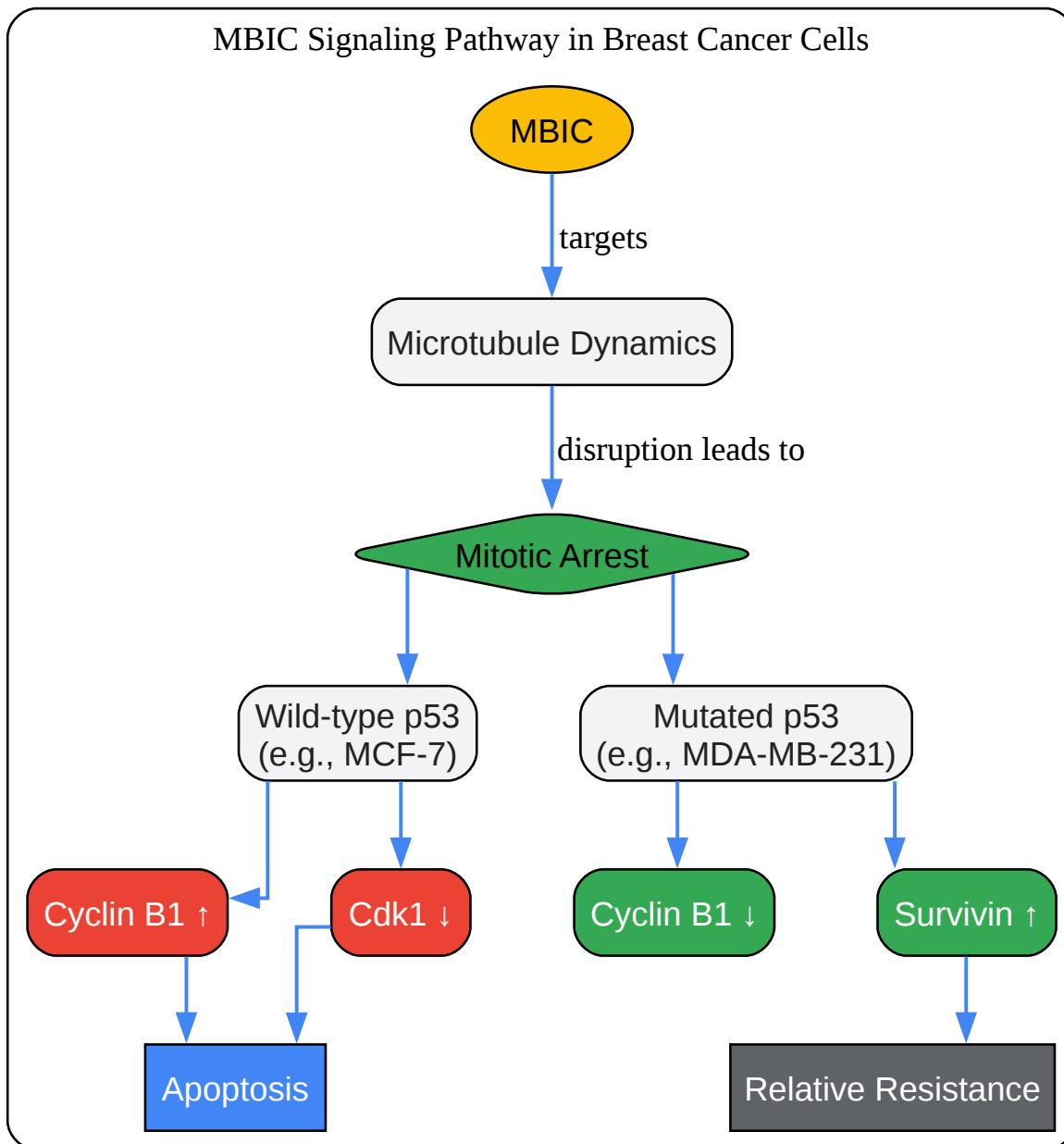
**1-Methyl-2-benzimidazolinone** is a heterocyclic compound featuring a benzene ring fused to a 1-methyl-2-oxoimidazoline ring. The core structure, with its hydrogen bond donor and acceptor capabilities, provides a versatile scaffold for chemical modifications to develop novel therapeutic agents. The IUPAC name for this core structure is 1-methyl-1,3-dihydro-2H-benzimidazol-2-one.

## Synthesis of 1-Methyl-2-benzimidazolinone Derivatives

The synthesis of **1-methyl-2-benzimidazolinone** and its derivatives can be achieved through various chemical reactions. A common approach involves the cyclization of N-methyl-o-phenylenediamine with a carbonyl source. Modifications at the N-3 position and on the benzene ring allow for the creation of a diverse library of analogs with varied physicochemical properties and biological activities.

Below is a generalized experimental workflow for the synthesis of N-substituted **1-methyl-2-benzimidazolinone** derivatives.





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